

Comprehensive Technical Guide: N,N-Dimethyl-10H-phenothiazin-2-amine in Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	<i>N,N-Dimethyl-10H-phenothiazin-2-amine</i>
CAS No.:	92192-93-3
Cat. No.:	B14373083

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Executive Summary

Phenothiazines represent a privileged scaffold in medicinal chemistry, historically anchoring the development of first-generation antipsychotics, antihistamines, and emerging antimicrobial agents. While substitutions at the 2-position (e.g., chlorine in chlorpromazine, trifluoromethyl in fluphenazine) are well-documented, the electron-donating dimethylamino substitution presents a unique pharmacological and electronic profile.

This whitepaper systematically explores **N,N-Dimethyl-10H-phenothiazin-2-amine** (CAS 92192-93-3). As a critical intermediate, this compound is essential for synthesizing neuroleptic and antimicrobial 10-aminoalkyl derivatives. We will detail its physicochemical properties, the causality behind its directed synthesis, and self-validating protocols for its application in drug development[1][2].

Chemical Identity & Electronic Profiling

The pharmacological behavior of phenothiazine derivatives is heavily dictated by the electronic nature of the substituent at the 2-position.

Table 1: Chemical Identifiers & Properties

Parameter	Value
IUPAC Name	N,N-dimethyl-10H-phenothiazin-2-amine
CAS Registry Number	92192-93-3
EPA DTXSID	DTXSID60757745[3]
Molecular Formula	C14H14N2S
Molecular Weight	242.34 g/mol
Core Scaffold	10H-Phenothiazine

The Causality of the 2-Dimethylamino Substitution

In phenothiazine-based antipsychotics, the 2-substituent dictates the asymmetry of the molecule, which is crucial for docking into the binding pocket of the dopamine D2 receptor.

- **Electron-Withdrawing Groups (EWGs):** Substituents like -Cl or -CF₃ enhance neuroleptic potency by increasing the partial positive character of the ring sulfur, strengthening receptor interactions.
- **Electron-Donating Groups (EDGs):** The -N(CH₃)₂ group in CAS 92192-93-3 is strongly electron-donating. This fundamentally alters the oxidation potential of the phenothiazine nucleus, making it more susceptible to forming stable radical cations. This shift often reduces extrapyramidal side effects (EPS) while enhancing antioxidant and antimicrobial activities[1][4].

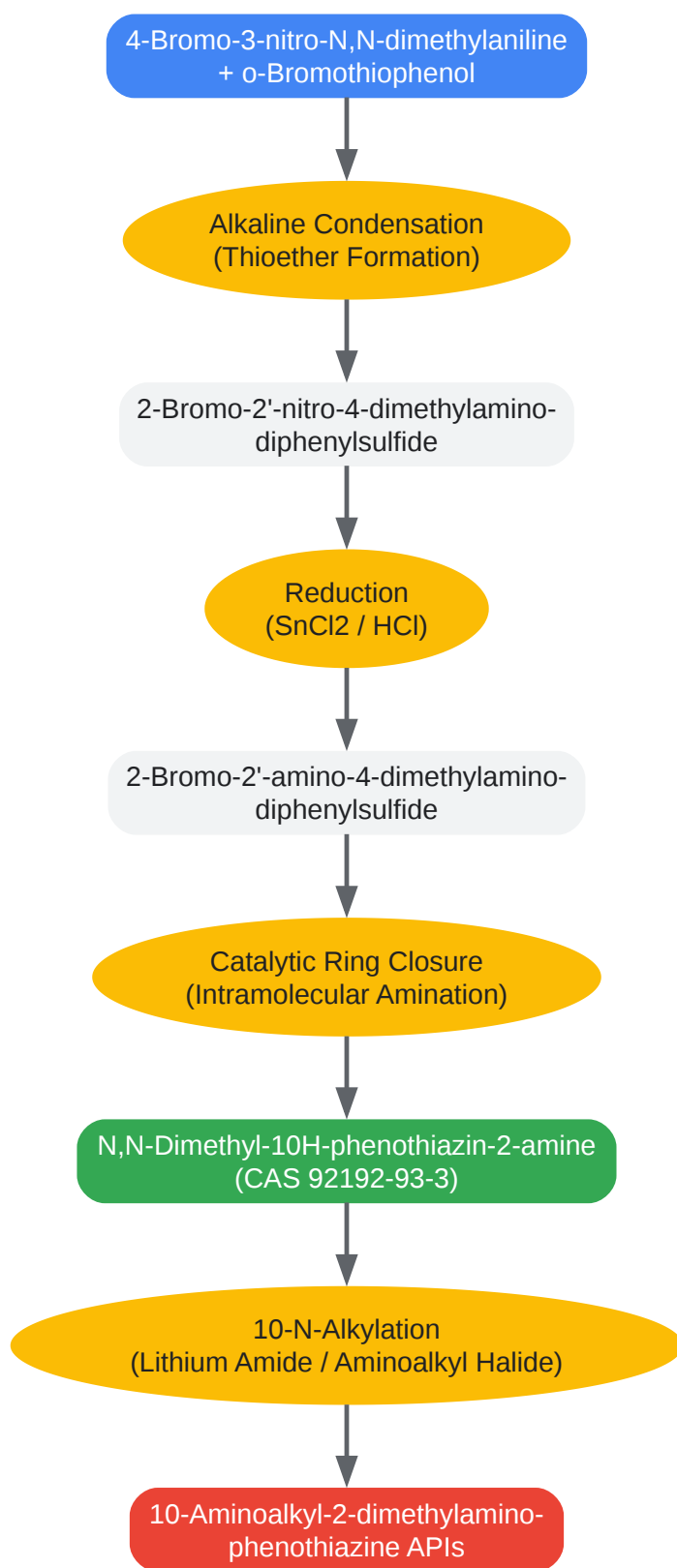
Table 2: Electronic Influence of 2-Position Substituents

Substituent at C2	Electronic Effect	Hammett Constant (σ)	Pharmacological Impact (General)
-Cl (Chlorpromazine)	Mildly Electron-Withdrawing	+0.23	High D2 receptor affinity; standard neuroleptic profile.
-CF ₃ (Fluphenazine)	Strongly Electron-Withdrawing	+0.54	Enhanced lipophilicity; potent neuroleptic, higher EPS risk.
-N(CH ₃) ₂ (CAS 92192-93-3)	Strongly Electron-Donating	-0.83	Lowers oxidation potential; shifted profile toward antimicrobial/antioxidant.

Mechanistic Chemistry: The Directed Ullmann Approach

Direct thionation of diphenylamines (the classic Bernthsen synthesis) typically yields an intractable mixture of 2- and 4-substituted isomers when the starting amine is asymmetric. To bypass this and achieve absolute regiocontrol, the synthesis of **N,N-Dimethyl-10H-phenothiazin-2-amine** relies on a directed Ullmann-type coupling[1][2].

By pre-forming a diphenylsulfide linkage via alkaline condensation of 4-bromo-3-nitro-N,N-dimethylaniline with o-bromothiophenol, the sulfur atom is locked into the exact required position relative to the dimethylamino group. Subsequent reduction of the nitro group to an amine allows for an intramolecular catalytic ring closure, yielding pure 2-dimethylaminophenothiazine without isomeric contamination[2].



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Fig 1: Directed synthetic workflow for 2-dimethylaminophenothiazine and its 10-alkylated APIs.

Self-Validating Experimental Protocols

The following methodologies detail the synthesis of the core intermediate and its subsequent conversion into an Active Pharmaceutical Ingredient (API). Every protocol is designed as a self-validating system to ensure high-fidelity replication[2].

Protocol A: Synthesis of N,N-Dimethyl-10H-phenothiazin-2-amine

Objective: Construct the 2-substituted phenothiazine core via directed ring closure.

- Thioether Formation:
 - Condense a stirred, refluxing solution of 4-bromo-3-nitro-N,N-dimethylaniline in ethanol with o-bromothiophenol under alkaline conditions (e.g., NaOH).
 - Causality: The alkaline environment deprotonates the thiol, creating a strong nucleophile that selectively displaces the activated halogen on the aniline derivative.
- Nitro Reduction:
 - Treat the resulting 2-bromo-2'-nitro-4-dimethylaminodiphenylsulfide with stannous chloride (SnCl_2) and hydrochloric acid.
 - Validation Check 1: Monitor via TLC (Hexane:EtOAc 7:3). The disappearance of the bright yellow nitro spot and the emergence of a polar, ninhydrin-active amine spot confirms complete reduction.
- Ring Closure:
 - Heat the 2-bromo-2'-amino-4-dimethylaminodiphenylsulfide at reflux in the presence of an acid catalyst or via transition-metal catalysis (e.g., Pd-catalyzed Buchwald-Hartwig amination) to force the intramolecular cyclization.
 - Validation Check 2: Analyze the crude product via LC-MS. The target mass for CAS 92192-93-3 is

243.09

. The absence of the brominated precursor mass (~323) validates successful cyclization.

Protocol B: 10-N-Alkylation to Generate Active APIs

Objective: Attach a basic side chain to the 10-position to yield pharmacological activity.

- Deprotonation:
 - Dissolve 1 equivalent of **N,N-Dimethyl-10H-phenothiazin-2-amine** in dry xylene. Add 1.1 equivalents of lithium amide. Reflux the mixture for 2 hours.
 - Causality (Strict Inert Atmosphere): This step must be performed under a strict nitrogen or argon atmosphere. The phenothiazine nucleus possesses a highly electron-rich sulfur atom. In the presence of strong bases and atmospheric oxygen, it rapidly oxidizes to form sulfoxides or radical cations, leading to intractable, tarry byproducts[2].
- Alkylation:
 - Add 1.1 equivalents of the desired reactive tertiary aminoalkyl ester (e.g., 3-dimethylaminopropyl chloride) dropwise. Continue refluxing under nitrogen for 5 hours.
- Quenching & Extraction:
 - Cool the reaction, quench with water, and extract the organic layer. Evaporate the xylene in vacuo to yield the 10-aminoalkyl derivative as an oil.
 - Validation Check 3: Dissolve a sample of the free base in ether and treat with anhydrous hydrogen bromide. The rapid precipitation of a crystalline hydrobromide salt confirms the presence of the basic tertiary amine side chain, validating successful 10-alkylation[2].

References

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